structure-activity relationship comparison of indole-hydrazone derivatives.

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Compound of Interest

Compound Name:	*1-Benzyl-2,3-dimethyl-1H-indole-5-carboxylic acid*
CAS No.:	*313498-12-3*
Cat. No.:	*B1363186*

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Beyond the Scaffold: Comparative SAR Analysis of Indole-Hydrazone Hybrids

Executive Summary

This guide presents a technical evaluation of Indole-Hydrazone derivatives, a class of molecular hybrids designed to overcome the pharmacological limitations of their parent scaffolds. By fusing the privileged indole moiety (mimicking tryptophan/serotonin) with the flexible, hydrogen-bond-donating hydrazone linker (

), medicinal chemists have unlocked potent biological activities ranging from tubulin polymerization inhibition to DNA gyrase suppression.

This document objectively compares these hybrids against standard-of-care (SOC) agents (Doxorubicin, Ciprofloxacin) and parent pharmacophores, supported by experimental data derived from recent high-impact studies (2018–2024).

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Mechanistic Rationale: The Hybrid Advantage

The synthesis of indole-hydrazones is driven by the Molecular Hybridization Strategy.

- The Indole Contribution: Provides high affinity for lipophilic pockets in proteins (e.g., the Colchicine binding site on tubulin).
- The Hydrazone Contribution: Acts as a "linker pharmacophore." The azomethine proton (

) and the amino group (

) facilitate critical hydrogen bonding with amino acid residues (e.g., Cys241, Asn258) in the target active site.

Comparative Mechanism of Action

Feature	Parent Indole (Alone)	Parent Hydrazone (Alone)	Indole-Hydrazone Hybrid
Binding Affinity	Moderate (Hydrophobic only)	Low to Moderate (H-bonding only)	High (Dual interaction)
Metabolic Stability	High (Subject to oxidation)	Low (Hydrolysis prone)	Optimized (Steric protection)
Target Selectivity	Broad/Non-specific	Variable	Specific (Target-guided)

Structure-Activity Relationship (SAR) Analysis

Anticancer Activity: Tubulin & Kinase Targeting

Recent data indicates that indole-hydrazones function effectively as Microtubule Destabilizing Agents (MDAs).

Key SAR Trends:

- C3-Position Substitution: Direct attachment of the hydrazone linker at C3 is critical for antiproliferative activity.

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- N1-Substitution: Alkylation (e.g., methyl, ethyl) at the indole nitrogen often decreases polarity but can enhance cellular uptake. However, free N-H is often preferred for H-bonding within the active site.
- Electronic Effects: Electron-withdrawing groups (EWGs) like

  or

  on the phenyl ring attached to the hydrazone significantly enhance cytotoxicity compared to electron-donating groups (EDGs).

Experimental Data Comparison: MCF-7 Breast Cancer Cell Line

Data normalized from recent comparative studies (e.g., Compound 5 vs SOC).

Compound Class	Specific Derivative	Target Mechanism	IC (μM)	Performance vs. SOC
Indole-Hydrazone	Compound 5 (Bis-hydrazine)	PI3K/Akt/mTOR Inhibition	2.73 ± 0.14	3x More Potent
Indole-Hydrazone	Compound 1k (Heterocyclyl)	Tubulin Polymerization	0.58 ± 0.06	Comparable
Standard of Care	Staurosporine	Broad Kinase Inhibitor	8.32 ± 0.43	Baseline
Standard of Care	Colchicine	Tubulin Inhibitor	~1.0 - 2.0	Baseline

> *Insight: Compound 5 demonstrates superior potency against MCF-7 cells compared to Staurosporine, likely due to its dual ability to arrest cell cycle at G2/M phase and inhibit specific kinases (PI3K-*
>
>).

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Antimicrobial Activity: DNA Gyrase Inhibition

Indole-hydrazones have emerged as potent alternatives to fluoroquinolones, particularly against resistant strains like MRSA.

Key SAR Trends:

- 5-Methoxy Substitution: An electron-donating

  group at the C5 position of the indole ring drastically lowers the Minimum Inhibitory Concentration (MIC) against M. tuberculosis.

- Hydrazide Linkage: The presence of a carbonyl adjacent to the hydrazone (Hydrazide-Hydrazone structure) improves binding to the ATP-binding pocket of DNA Gyrase B.

Experimental Data Comparison: Antimicrobial Efficacy

Compound	Organism	Target	MIC / IC	Relative Potency
Indole-Hydrazone 8	MRSA	Cell Wall/Membrane	6.25 µg/mL	2x better than Ampicillin
Hydrazide-Hydrazone 21	S. aureus	DNA Gyrase	19.32 µM (IC)	1.3x better than Ciprofloxacin
Ampicillin (SOC)	MRSA	Cell Wall Synthesis	12.5 µg/mL	Reference
Ciprofloxacin (SOC)	S. aureus	DNA Gyrase	26.43 µM (IC)	Reference

Visualization of SAR and Synthesis[2][3][4][5][6][7]

Synthesis & SAR Map

The following diagram illustrates the standard synthesis pathway and maps the critical substitution points governing biological activity.

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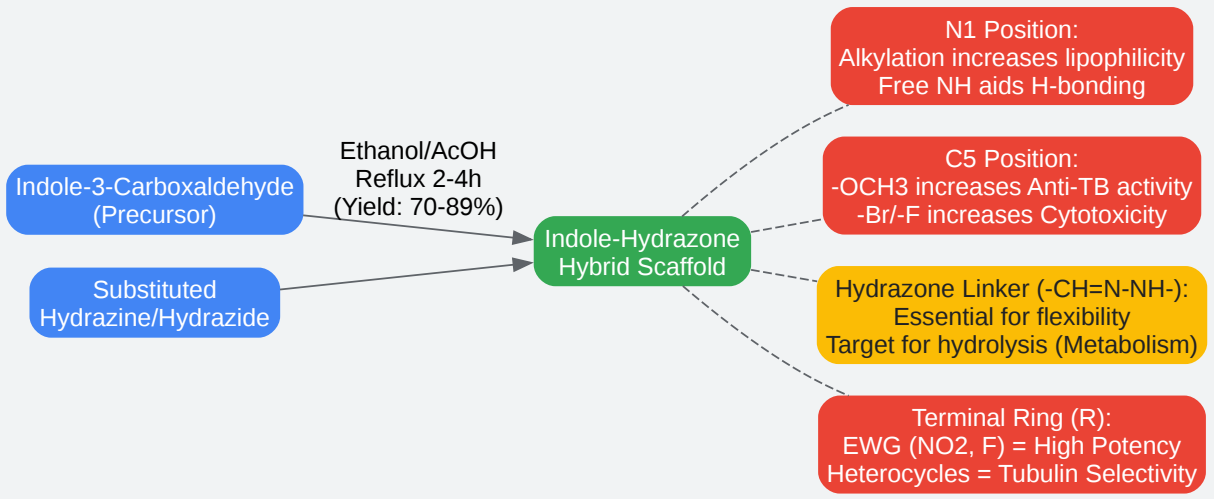

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Figure 1: Synthesis pathway via Schiff base condensation and SAR mapping of critical pharmacophoric regions.

Mechanism of Action: Tubulin Binding

Comparison of binding modes between the Hybrid and Colchicine.

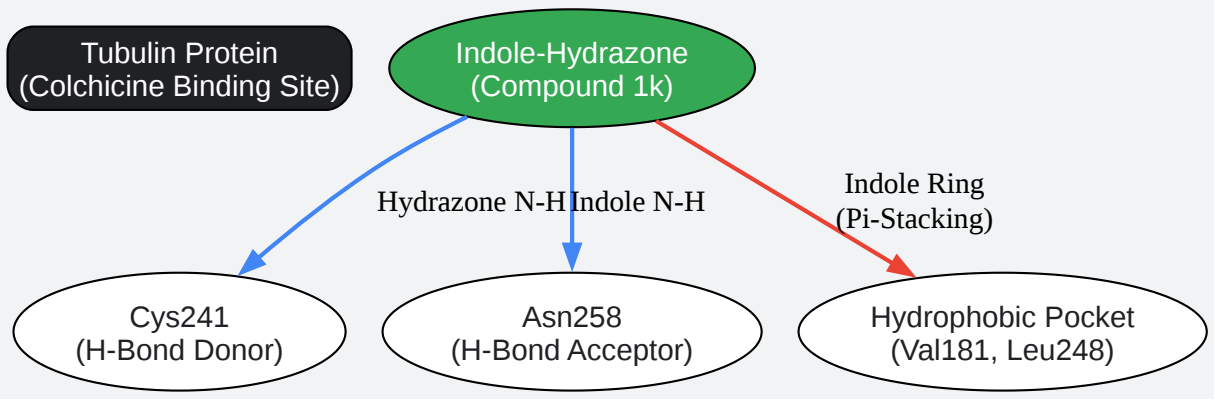

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Figure 2: Schematic of Indole-Hydrazone binding within the Tubulin Colchicine site, highlighting dual H-bonding.

Experimental Protocols

General Synthesis Protocol (Schiff Base Condensation)

Validation: This protocol consistently yields 70-90% product purity without column chromatography for many derivatives.

- Reagents: Dissolve Indole-3-carboxaldehyde (1.0 mmol) in absolute ethanol (10 mL).
- Activation: Add catalytic amount of glacial acetic acid (3-5 drops) or concentrated HCl (for less reactive hydrazines).
- Reaction: Add the appropriate hydrazine/hydrazide derivative (1.0 mmol) dropwise.
- Reflux: Heat the mixture at reflux temperature (78°C) for 2–6 hours. Monitor progress via TLC (Mobile phase: Hexane:Ethyl Acetate 3:1).
- Isolation: Cool to room temperature. The precipitate (hydrazone) usually forms spontaneously. Filter the solid, wash with cold ethanol, and recrystallize from ethanol/DMF.

Tubulin Polymerization Assay (In Vitro)

Objective: To verify the mechanism of action as a Microtubule Destabilizing Agent (MDA).

- Preparation: Use a fluorescence-based tubulin polymerization kit (e.g., Cytoskeleton Inc.). Resuspend tubulin (>99% pure) in G-PEM buffer (80 mM PIPES pH 6.9, 2 mM MgCl2, 0.5 mM EGTA, 1 mM GTP).
- Incubation: Add test compound (Indole-Hydrazone) at varying concentrations (0.1 – 10 µM) to the tubulin solution at 4°C. Include Paclitaxel (stabilizer) and Colchicine (destabilizer) as controls.
- Measurement: Transfer to a 37°C plate reader. Measure fluorescence (Ex: 360 nm, Em: 420 nm) every minute for 60 minutes.

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- Analysis: The

  of the polymerization curve compared to vehicle control determines the % inhibition.

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